

Daucoidin A: A Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name: *Daucoidin A*

Cat. No.: *B15594981*

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Introduction

Daucoidin A is a naturally occurring coumarin, a class of secondary metabolites found in various plants. This document provides a comprehensive technical guide on **Daucoidin A**, summarizing its chemical properties, known biological activities, and available experimental data. The information is intended for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

Daucoidin A is characterized as a yellowish, glassy solid. It belongs to the coumarin family of compounds, which are benzopyran-2-one derivatives.

Property	Value	Reference
Chemical Formula	C ₁₉ H ₂₀ O ₆	
Molecular Weight	344.37 g/mol	
Appearance	Yellowish glasses	
Optical Rotation	[α] _D ²⁰ = +46° (c = 0.30, MeOH)	
Natural Sources	Angelica decursiva (QIAN HU), Saposhnikovia divaricata, Angelica keiskei	[1][2]

Biological Activities

Cytotoxic Activity

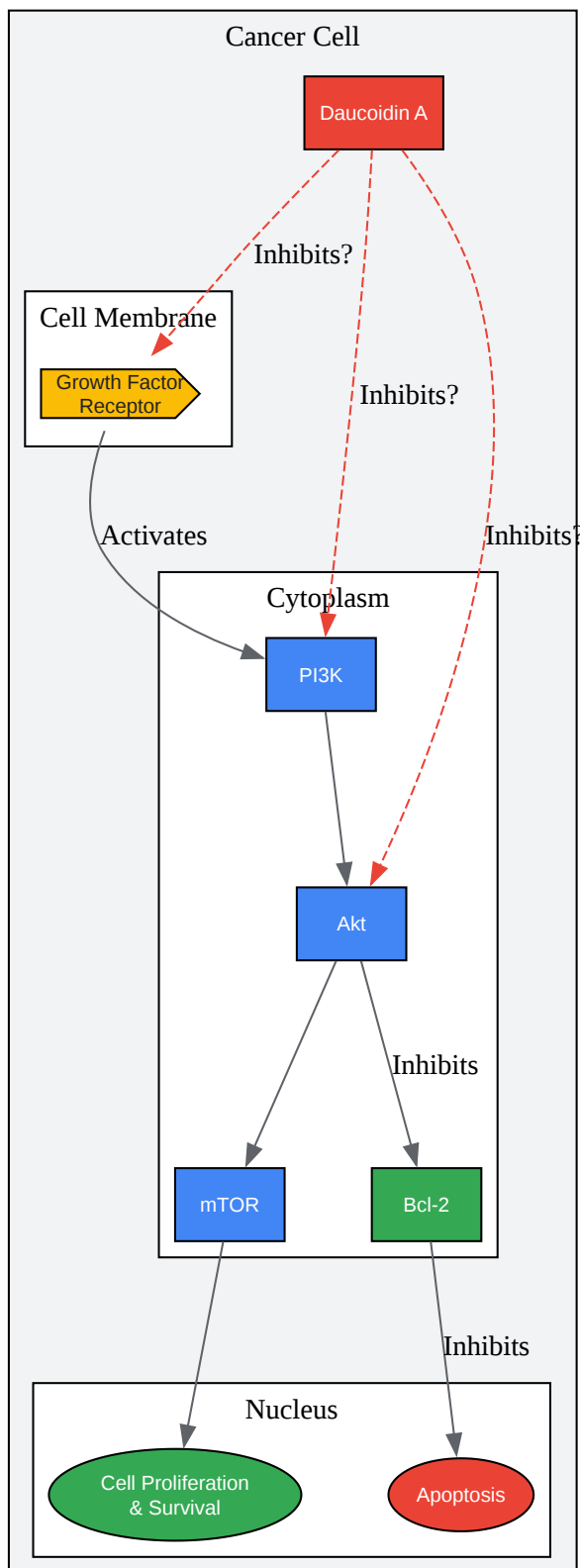
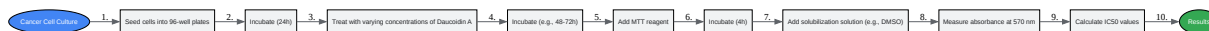
In vitro studies have demonstrated the cytotoxic potential of **Daucoidin A** against a panel of human cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values, which represent the concentration of a drug that is required for 50% inhibition in vitro, have been determined for several cell lines.

Cell Line	Cancer Type	IC ₅₀ (μg/mL)	Control (Doxorubicin hydrochloride) IC ₅₀ (μg/mL)	Reference
BT474	Breast Carcinoma	4.7	0.08	[3]
CHAGO	Undifferentiated Lung Cancer	5.7	2.3	[3]
HepG2	Liver Cancer	6.5	0.9	[3]
Kato3	Gastric Cancer	5.3	1.7	[3]
SW620	Colorectal Adenocarcinoma	5.6	1.1	[3]

Experimental Protocols

Detailed experimental protocols for the cytotoxic assays of **Daucoidin A** are not yet available in the public domain. The provided data originates from a comprehensive encyclopedia of traditional Chinese medicines, which references an original study that could not be retrieved in the course of this review.^[3]

General methodologies for assessing cytotoxicity, such as the MTT assay, would have likely been employed. A typical workflow for such an assay is outlined below.



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